

Cetyl chloroformate chemical properties and structure

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Compound of Interest

Compound Name: *Cetyl chloroformate*

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An In-depth Technical Guide to **Cetyl Chloroformate**

Abstract

Cetyl chloroformate, also known as hexadecyl chloroformate, is a reactive organic compound with significant applications in various industrial and research settings. As an ester of chloroformic acid, its high reactivity makes it a crucial intermediate for the synthesis of more complex molecules. This document provides a comprehensive overview of the chemical and physical properties of **cetyl chloroformate**, its molecular structure, typical applications, and relevant experimental insights. It is intended for researchers, chemists, and professionals in the fields of drug development, polymer science, and specialty chemical manufacturing.

Chemical Structure and Identifiers

Cetyl chloroformate consists of a long 16-carbon alkyl chain (the cetyl group) attached to a chloroformate functional group. The presence of the highly electrophilic carbonyl carbon and the good leaving group (chloride) makes the molecule highly susceptible to nucleophilic attack, which is the basis of its utility in chemical synthesis.

Structural Diagram

Caption: 2D structure of **Cetyl Chloroformate**.

Chemical Identifiers

The following table summarizes the key identifiers for **cetyl chloroformate**.

Identifier	Value	Reference
IUPAC Name	hexadecyl carbonochloridate	[1]
CAS Number	26272-90-2	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₇ H ₃₃ ClO ₂	[1] [2] [5] [6]
SMILES String	CCCCCCCCCCCCCCCCCOC(=O)Cl	[1] [6]
InChI Key	HOQUWXSARQBQCW-UHFFFAOYSA-N	[1] [6]
Synonyms	Hexadecyl chloroformate, Chloroformic acid cetyl ester, Palmityloxycarbonyl chloride	[1] [2] [3]

Physicochemical Properties

The physical and chemical properties of **cetyl chloroformate** are critical for its handling, storage, and application in synthesis. It is typically a colorless to yellowish liquid with a pungent odor.[\[2\]](#)[\[3\]](#)

Property	Value	Reference(s)
Molecular Weight	304.9 g/mol	[1] [2] [3] [5]
Melting Point	14 °C (57.2 °F)	[2] [3] [4] [7] [8]
Boiling Point	120 °C (248 °F)	[2] [3]
367.1 ± 11.0 °C (Predicted)	[4] [7]	
Density	0.930 g/cm³	[2] [3]
0.923 g/mL at 25 °C	[4] [5] [7]	
Refractive Index	n _{20/D} 1.4480	[4] [5] [7]
Flash Point	120 °C (248 °F)	[2] [3]
>110 °C (>230 °F)	[5] [7]	
Vapor Pressure	10 Pa at 20 °C	[7]
Solubility	Hydrolyzes in the presence of water.	[2] [3]

Reactivity and Applications

Chloroformates are highly reactive compounds that serve as versatile reagents in organic synthesis.[\[9\]](#)[\[10\]](#) Their reactivity is similar to that of acyl chlorides.[\[9\]](#)[\[10\]](#) **Cetyl chloroformate** is primarily used as an intermediate in the production of pharmaceuticals, agrochemicals, and organic peroxides.[\[2\]](#)[\[3\]](#)[\[11\]](#)

Key Reactions

The primary utility of **cetyl chloroformate** stems from its reaction with nucleophiles, which displaces the chloride ion. These reactions are typically conducted in the presence of a base to neutralize the hydrochloric acid byproduct.[\[9\]](#)

- Formation of Carbamates: Reacts with primary or secondary amines to form N-alkyl or N,N-dialkyl carbamates.[\[9\]](#) $ROCOCl + R'2NH \rightarrow ROC(O)NR'2 + HCl$

- Formation of Carbonate Esters: Reacts with alcohols or phenols to yield dialkyl or alkyl-aryl carbonates.^[9] $ROC(O)Cl + R'OH \rightarrow ROC(O)OR' + HCl$
- Formation of Mixed Anhydrides: Reacts with carboxylic acids to form mixed carbonic-carboxylic anhydrides.^[9] $ROC(O)Cl + R'COOH \rightarrow ROC(O)OC(O)R' + HCl$

Industrial and Research Applications

- Pharmaceuticals: It serves as a critical intermediate in the synthesis of active pharmaceutical ingredients (APIs), where it is used to introduce carbamate or ester functionalities into drug molecules.^[11]
- Agrochemicals: **Cetyl chloroformate** is used in the synthesis of specific herbicides and pesticides.^[11]
- Polymer Industry: It can be used for the modification and functionalization of polymers to enhance material properties.^[11]
- Organic Synthesis: In a laboratory setting, it is a valuable reagent for creating complex organic molecules and specialty chemicals.^[11]

Experimental Protocols

Detailed experimental procedures involving **cetyl chloroformate** are specific to the desired product. However, general methodologies for its synthesis and use are well-established.

Synthesis of Cetyl Chloroformate

A general industrial method for producing chloroformates involves the reaction of the corresponding alcohol with phosgene.^[12]

- Reaction: Cetyl alcohol (1-hexadecanol) is reacted with gaseous phosgene. $CH_3(CH_2)_{15}OH + COCl_2 \rightarrow CH_3(CH_2)_{15}OC(O)Cl + HCl$
- Methodology: The process often involves atomizing the alcohol into a reactor with a concurrent flow of phosgene. The reaction occurs largely in the fog phase, and the liquid chloroformate product is then separated from the hydrogen chloride byproduct.^[12] A patent

describes this process yielding **cetyl chloroformate** with a yield of 80% based on the starting cetyl alcohol.[12]

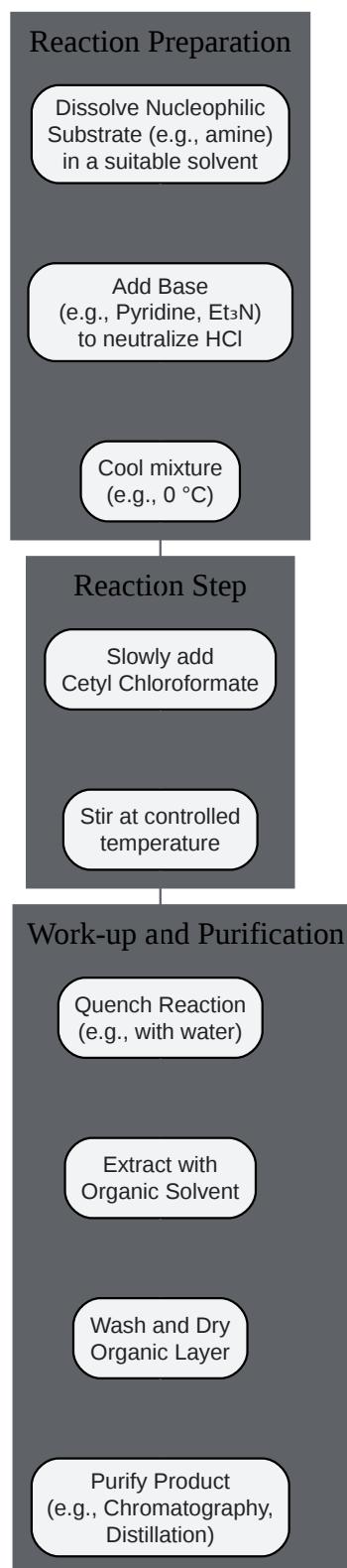
Purity Assay

The purity of **cetyl chloroformate** can be determined using titration methods.

- Method: Chloroaniline titration is a cited method for assaying the purity of commercial **cetyl chloroformate**, with assays typically exceeding 99%.^{[2][3]} This likely involves reacting the chloroformate with a known excess of chloroaniline and then back-titrating the unreacted amine.

General Workflow for Nucleophilic Substitution

The following diagram illustrates a generalized workflow for using **cetyl chloroformate** as a reagent to modify a substrate containing a nucleophilic group (e.g., an amine or alcohol).



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Caption: Generalized workflow for reactions involving **cetyl chloroformate**.

Safety and Handling

Cetyl chloroformate is a hazardous chemical that requires careful handling.[1]

- Hazards: It is corrosive and an irritant.[1] GHS classifications indicate it may be corrosive to metals, causes skin irritation, and may cause an allergic skin reaction.[1]
- Reactivity: It reacts with water, often slowly, and moisture in the air to produce hydrochloric acid and cetyl alcohol.[2][3][13] This hydrolysis can cause pressure buildup in sealed containers.
- Handling: Use in a well-ventilated area, such as a fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.

Conclusion

Cetyl chloroformate is a valuable and highly reactive chemical intermediate. Its defined physicochemical properties and predictable reactivity with nucleophiles make it an essential building block in the synthesis of a wide range of products, from pharmaceuticals to agrochemicals. Proper understanding of its properties, reaction mechanisms, and safety protocols is crucial for its effective and safe utilization in research and industrial applications.

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